

# 4'-Fluoroacetophenone (CAS No. 403-42-9): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, synthesis, and potential applications of **4'-Fluoroacetophenone** (CAS No. 403-42-9), a key building block in medicinal chemistry and materials science. The strategic incorporation of a fluorine atom onto the acetophenone scaffold imparts unique physicochemical properties that are highly sought after in the design of novel therapeutic agents and advanced materials.

# **Core Properties of 4'-Fluoroacetophenone**

**4'-Fluoroacetophenone** is a colorless to pale yellow liquid at room temperature.[1][2] Its key physical and chemical properties are summarized in the tables below.

# **Chemical and Physical Properties**



Property	Value	Reference(s)
CAS Number	403-42-9	[2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> FO	[2]
Molecular Weight	138.14 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1][2]
Melting Point	4 °C	[1]
Boiling Point	196 °C	[2]
Density	1.138 g/mL at 25 °C	[2]
Refractive Index (n20/D)	1.511	[2]
Flash Point	71 °C	[1]
Solubility	Sparingly soluble in water, soluble in organic solvents like ethanol and ether.	[3]
Stability	Stable under normal temperatures and pressures.	[3]

# **Spectroscopic Data**



Spectroscopy	Key Features and Peaks	Reference(s)
¹H NMR (500 MHz, CDCl₃)	δ 7.97-8.00 (q, 2H), 7.13 (t, J = 8.8 Hz, 2H), 2.58 (s, 3H)	[4]
<sup>13</sup> C NMR (125 MHz, CDCl <sub>3</sub> )	δ 196.4, 186.8, 184.7, 133.6, 131.0, 130.9, 115.7, 115.5, 26.5	[4]
Mass Spectrometry (EI)	Molecular Ion (M+): m/z 138. Key Fragments: m/z 123 (M-CH <sub>3</sub> )+, 95 (M-COCH <sub>3</sub> )+, 75	[5][6]
Infrared (IR)	Bands around 1684 cm <sup>-1</sup> (C=O stretching), 3000 cm <sup>-1</sup> (aromatic C-H stretching), 1600 cm <sup>-1</sup> (C=C ring stretching), and 848 cm <sup>-1</sup> (para-substituted benzene).	[7]

# **Experimental Protocols**

Detailed methodologies for the synthesis of **4'-Fluoroacetophenone** are crucial for its application in research and development. Below are protocols for common synthetic routes.

# **Protocol 1: Friedel-Crafts Acylation of Fluorobenzene**

This classic method involves the electrophilic aromatic substitution of fluorobenzene with an acylating agent in the presence of a Lewis acid catalyst.[8]

### Materials:

- Fluorobenzene
- · Acetyl chloride
- Anhydrous aluminum chloride (AlCl<sub>3</sub>)
- Anhydrous Dichloromethane (DCM)



- Hydrochloric acid (HCl), 5% aqueous solution
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Round-bottom flask, dropping funnel, condenser, magnetic stirrer, ice bath.

### Procedure:

- To a stirred suspension of anhydrous aluminum chloride in anhydrous dichloromethane at 0
   °C under a nitrogen atmosphere, slowly add acetyl chloride.
- After the formation of the acylium ion complex, add fluorobenzene dropwise via a dropping funnel, maintaining the temperature at 0 °C.
- Once the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker containing crushed ice and 5% HCl solution to quench the reaction and decompose the aluminum chloride complex.
- Separate the organic layer and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography on silica gel to yield pure **4'-Fluoroacetophenone**.

## **Protocol 2: Oxidation of 4-Fluorostyrene Derivatives**

An alternative approach involves the oxidation of a suitable 4-fluorostyrene precursor.[9]

### Materials:



- Substituted 4-fluorostyrene
- N-hydroxyphthalimide (NHPI)
- Dimethylacetamide (DMA)
- Water
- Oxygen (O<sub>2</sub>)
- Schlenk flask, magnetic stirrer, oil bath.

#### Procedure:

- In a Schlenk flask, combine N-hydroxyphthalimide (10 mol%), the substituted 4-fluorostyrene (1.0 eq), dimethylacetamide, and water (1.0 eq).
- Stir the reaction mixture at 80 °C under an oxygen atmosphere for 24 hours.
- Monitor the reaction by TLC.
- After cooling to room temperature, add a standard (e.g., dodecane) and ethyl acetate.
- Purify the resulting mixture by column chromatography on silica gel to obtain 4'-Fluoroacetophenone.

# Applications in Drug Development and Signaling Pathways

The presence of the fluorine atom in **4'-Fluoroacetophenone** can significantly enhance the metabolic stability and bioavailability of drug candidates.[1] Derivatives of this compound have been investigated for a range of biological activities.

## **Enzyme Inhibition**

Derivatives of **4'-Fluoroacetophenone** have shown potential as inhibitors of various enzymes, including:



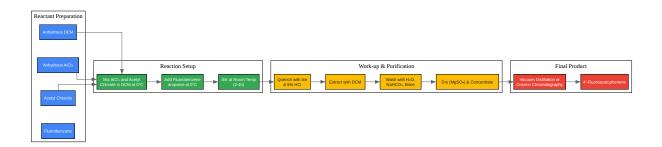
- HMG-CoA Reductase: An important target in cholesterol biosynthesis.[1]
- Carbonic Anhydrase: Sulfonamide derivatives incorporating the 4-fluorophenyl moiety have demonstrated potent inhibition of human carbonic anhydrase I and II isoforms.[10]

## **Signaling Pathway Modulation**

Notably, **4'-Fluoroacetophenone** itself has been identified as an activator of AMP-activated protein kinase (AMPK).[3][11] AMPK is a crucial regulator of cellular energy homeostasis, and its activation has therapeutic implications in metabolic diseases and cancer.[3][11]

## **Visualizations**

# **Logical Workflow for Friedel-Crafts Acylation**

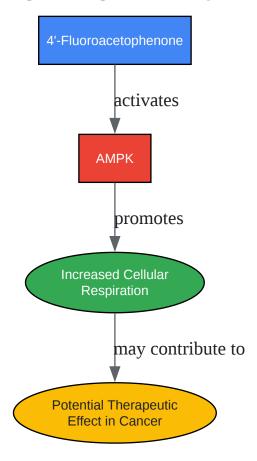


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Caption: Workflow for the synthesis of **4'-Fluoroacetophenone** via Friedel-Crafts acylation.



# **AMPK Activation Signaling Pathway**



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Caption: Proposed signaling pathway of **4'-Fluoroacetophenone** activating AMPK.

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